

Solubility of Diallylamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Diallylamine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **diallylamine** in various organic solvents. Due to the limited availability of precise quantitative data in public literature, this document focuses on collating existing qualitative information, presenting a detailed, generalized experimental protocol for the quantitative determination of solubility, and offering a visual representation of the experimental workflow. This guide is intended to be a valuable resource for professionals in research and development who require accurate solvent information for synthesis, purification, and formulation processes involving **diallylamine**.

Diallylamine: An Overview

Diallylamine is a secondary amine with the chemical formula $(CH_2=CHCH_2)_2NH$. It is a colorless liquid with a characteristic ammonia-like odor. Its molecular structure, featuring two unsaturated allyl groups and a polar amine functional group, gives it utility as a versatile intermediate in the synthesis of polymers, resins, pharmaceuticals, and other organic compounds.^[1] Understanding its solubility is critical for optimizing reaction conditions, selecting appropriate purification solvents, and developing stable formulations.

Qualitative and Quantitative Solubility Data

Diallylamine is generally described as being soluble in a range of common organic solvents.^[1] ^[2] This is attributed to its ability to engage in hydrogen bonding via its amine group, as well as the nonpolar nature of its allyl substituents, allowing for favorable interactions with various

solvent types. While qualitative descriptions are readily available, precise quantitative solubility data at specified temperatures is scarce in the literature, with the exception of its solubility in water.

Table 1: Solubility of **Diallylamine**

Solvent	CAS Number	Classification	Solubility	Temperature (°C)
Water	7732-18-5	Protic	8.6 g/100 mL	20[3][4]
Ethanol	64-17-5	Protic	Soluble	Not Specified[3]
Diethyl Ether	60-29-7	Ethereal	Soluble	Not Specified[2] [3]
Benzene	71-43-2	Aromatic	Soluble	Not Specified[1] [2]
Chloroform	67-66-3	Halogenated	Miscible	Not Specified
Alcohol (General)	N/A	Protic	Soluble	Not Specified[1] [2]
Acetonitrile	75-05-8	Nitrile	Soluble	Not Specified[3]

Note: The term "Soluble" indicates that the substance is known to dissolve in the solvent, but the exact concentration at saturation has not been specified in the cited literature. "Miscible" implies solubility in all proportions.

Experimental Protocol for Determining Solubility

Given the lack of specific quantitative data, experimental determination is often necessary. The isothermal shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a solvent.[5] The following protocol is a generalized procedure for determining the solubility of a liquid amine like **diallylamine**.

Objective: To quantitatively determine the solubility of **diallylamine** in a selected organic solvent at a constant temperature.

Materials:

- High-purity **diallylamine**
- Analytical grade organic solvent
- Temperature-controlled orbital shaker or water bath
- Calibrated analytical balance
- Glass vials with PTFE-lined screw caps
- Volumetric flasks, pipettes, and syringes
- Syringe filters (chemically compatible with the solvent and **diallylamine**)
- Gas chromatograph with a flame ionization detector (GC-FID) or a similar quantitative analytical instrument

Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **diallylamine** in the chosen solvent at known concentrations. These will be used to create a calibration curve for the analytical instrument.
- Sample Preparation:
 - In a glass vial, add a known volume or mass of the organic solvent.
 - Add an excess amount of **diallylamine** to the solvent. The presence of a distinct undissolved phase of **diallylamine** is crucial to ensure that the solution becomes saturated.
 - Securely cap the vial to prevent the evaporation of the solvent or the solute.
- Equilibration:

- Place the vial in the temperature-controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a predetermined period to allow the system to reach thermodynamic equilibrium. A typical duration is 24 to 48 hours. It is advisable to perform a preliminary experiment to determine the minimum time required to reach equilibrium by taking measurements at different time points (e.g., 12, 24, 48, and 72 hours) until the concentration of **diallylamine** in the solvent phase remains constant.

• Phase Separation:

- After the equilibration period, stop the agitation and allow the vial to rest in the temperature-controlled environment for a sufficient time to allow for the complete separation of the undissolved **diallylamine** from the saturated solution. For mixtures where separation is slow, centrifugation at a constant temperature can be employed.

• Sampling and Analysis:

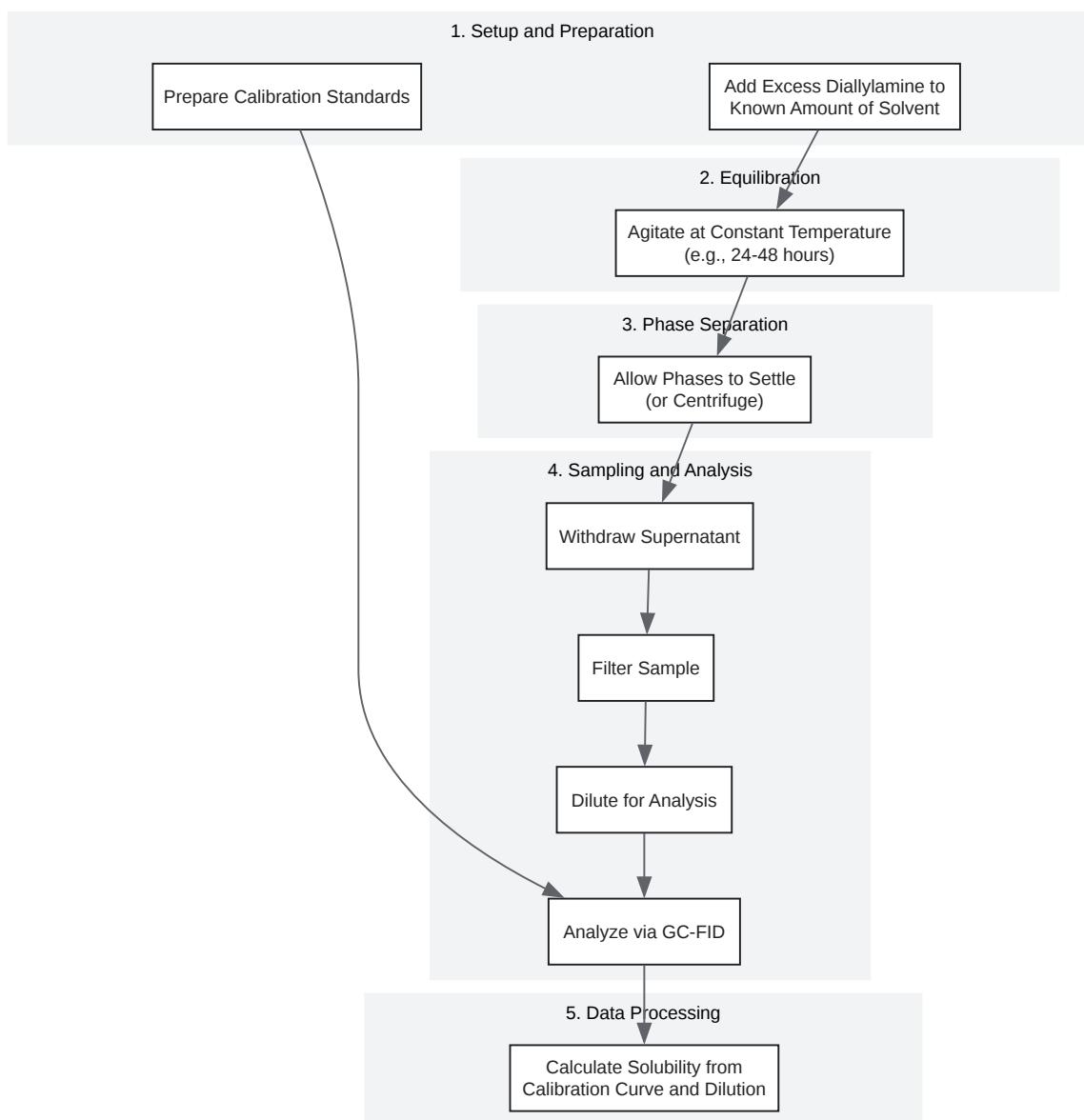
- Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe.
- Immediately filter the aliquot through a chemically compatible syringe filter into a clean vial. This step is critical to remove any microscopic, undissolved droplets of **diallylamine**.
- Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of the calibration curve.
- Analyze the diluted sample using the calibrated GC-FID or other suitable analytical method to determine the concentration of **diallylamine**.

• Calculation of Solubility:

- Using the concentration obtained from the analysis and the dilution factor, calculate the solubility of **diallylamine** in the organic solvent.
- Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL), moles per liter (mol/L), or as a mass percentage (w/w %).

Experimental Workflow Visualization

The following diagram, generated using the DOT language, illustrates the logical flow of the experimental protocol for determining the solubility of **diallylamine**.



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Caption: A flowchart of the isothermal shake-flask method for solubility determination.

In conclusion, while **diallylamine** is known to be soluble in a variety of organic solvents, the lack of extensive quantitative data in the public domain necessitates that researchers and professionals in drug development perform their own solubility studies for specific applications. The experimental protocol detailed in this guide provides a robust framework for obtaining reliable and accurate solubility data, which is essential for the effective use of **diallylamine** in chemical synthesis and formulation.

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